

Application Notes and Protocols for Commercial Cortisol Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Frequentin*

Cat. No.: *B1674155*

[Get Quote](#)

These application notes provide a comprehensive overview of commercially available kits and assays for the quantification of cortisol, a key steroid hormone involved in stress and metabolism.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on assay principles, comparative data on available kits, and standardized experimental protocols.

Introduction to Cortisol Quantification

Cortisol, the primary glucocorticoid in humans, is synthesized in the adrenal cortex and plays a crucial role in regulating a wide range of physiological processes, including metabolism, the immune response, and cardiovascular function.^{[2][3]} The release of cortisol is controlled by the Hypothalamus-Pituitary-Adrenal (HPA) axis and follows a distinct circadian rhythm, with levels peaking in the early morning.^[4] Accurate measurement of cortisol is essential in various research fields and clinical diagnostics to investigate stress physiology, endocrine function, and a number of health conditions such as Cushing's Syndrome and Addison's Disease.^[2]

Commercially available assays for cortisol quantification primarily include Enzyme-Linked Immunosorbent Assays (ELISAs) and Chemiluminescent Immunoassays (CLIAs), with liquid chromatography-tandem mass spectrometry (LC-MS/MS) being a highly specific and sensitive alternative.^{[1][5]} ELISA kits are widely used due to their accuracy, sensitivity, and ease of use.^[6]

Commercial Cortisol Assay Kits: A Comparative Overview

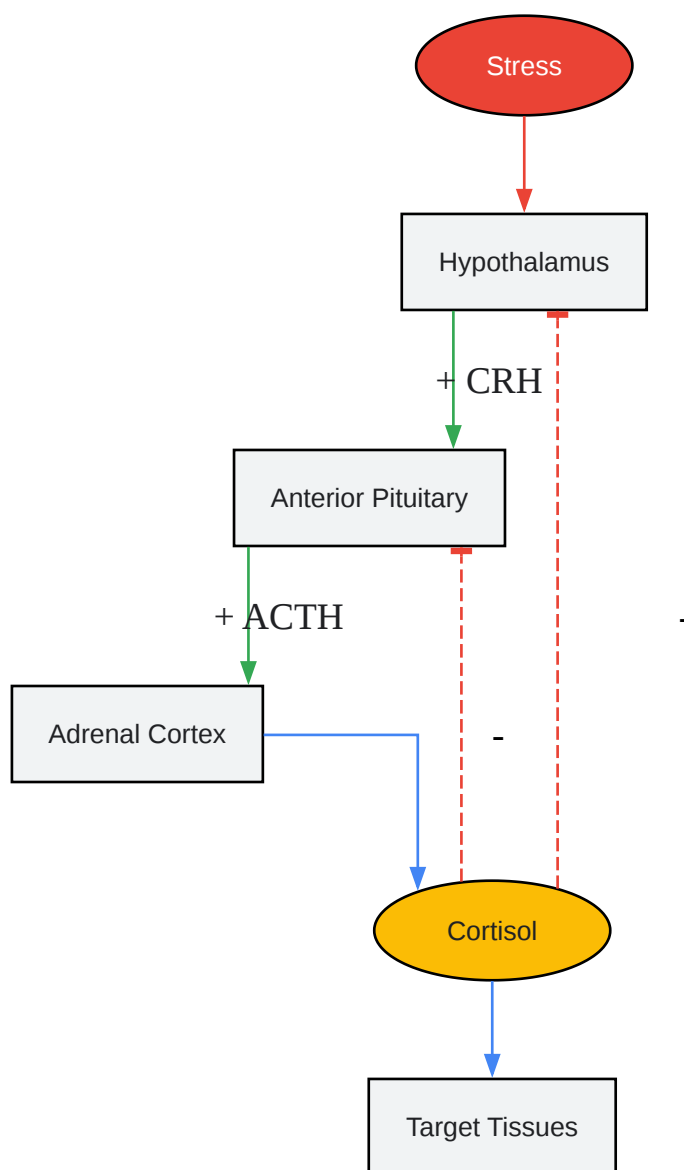
A variety of commercial kits are available for the quantification of cortisol in diverse biological samples. The following table summarizes the key quantitative parameters of several commercially available cortisol ELISA kits for easy comparison.

| Kit Name | Manufacturer | Catalog No. | Assay Type | Detection Range | Sensitivity | Sample Types |
|-----------------------------|-------------------|-------------|-------------------|-----------------|---------------|--|
| DetectX® Cortisol ELISA Kit | Arbor Assays | K003-H | Competitive ELISA | Not Specified | 36 pg/mL | Serum, Plasma, Saliva, Urine, Fecal Extracts, Hair, Tissue Culture Media[2][6] |
| Human Cortisol ELISA Kit | Elabscience | E-EL-0157 | Competitive ELISA | 6.25-400 ng/mL | 2.92 ng/mL | Serum, Plasma, Saliva, Urine, and other biological fluids[7] |
| Cortisol ELISA Kit | Cayman Chemical | 500360 | Competitive ELISA | 6.6-4,000 pg/mL | 35 pg/mL | Plasma, Urine, Saliva, Feces, Hair, and other sample matrices[8] |
| Human Cortisol ELISA Kit | antibodies-online | ABIN6966094 | Competitive ELISA | Not Specified | Not Specified | Plasma, Serum, Tissue Homogenate[9] |

| | | | | | | |
|---|-------------|---------|----------------------|------------------|------------------|---|
| Salivary Cortisol ELISA Kit | Salimetrics | 1-3002 | Competitive ELISA | Not Specified | Not Specified | Saliva[10] |
| Human Cortisol Competitive ELISA Kit | Invitrogen | EIACORT | Competitive ELISA | Not Specified | Not Specified | Serum, Plasma, Urine, Saliva, Dried Fecal Extracts, Cell Culture Medium[11] |

Signaling Pathway and Mechanism of Action

Cortisol exerts its effects by binding to the glucocorticoid receptor (GR) in the cytoplasm of target cells. The release of cortisol is tightly regulated by the Hypothalamus-Pituitary-Adrenal (HPA) axis in a negative feedback loop.



[Click to download full resolution via product page](#)

Figure 1: Simplified diagram of the HPA axis regulating cortisol secretion.

Upon stimulation by stress, the hypothalamus releases corticotropin-releasing hormone (CRH), which in turn stimulates the anterior pituitary to secrete adrenocorticotrophic hormone (ACTH). [4][12] ACTH then acts on the adrenal cortex to promote the synthesis and release of cortisol. [4][12] Cortisol mediates its effects in target tissues and also exerts negative feedback on the hypothalamus and pituitary to suppress CRH and ACTH production.[4]

Experimental Protocols

The following is a generalized protocol for a competitive cortisol ELISA, a common type of assay for cortisol quantification. This protocol is for illustrative purposes; always refer to the specific manufacturer's instructions for the kit you are using.

4.1. Assay Principle

Competitive ELISAs for cortisol are based on the competition between cortisol in the sample and a known amount of enzyme-labeled cortisol (e.g., cortisol-peroxidase conjugate) for binding to a limited number of anti-cortisol antibody-coated microplate wells.^{[2][10]} The amount of enzyme conjugate that binds to the antibody is inversely proportional to the concentration of cortisol in the sample.^{[2][10]} After a washing step to remove unbound components, a substrate solution is added, which reacts with the bound enzyme to produce a colored product.^{[2][10]} The intensity of the color is measured using a microplate reader, and the cortisol concentration is determined by comparison with a standard curve.

4.2. Materials

- Provided in a typical kit:
 - Anti-cortisol antibody-coated 96-well microplate
 - Cortisol standards
 - Cortisol-enzyme conjugate (e.g., HRP-linked)
 - Assay buffer
 - Wash buffer concentrate
 - Substrate solution (e.g., TMB)
 - Stop solution
 - Plate sealer
- Required but not provided:
 - Microplate reader capable of measuring absorbance at 450 nm

- Precision pipettes and tips
- Deionized or distilled water
- Graduated cylinders
- Vortex mixer
- Absorbent paper

4.3. Reagent Preparation

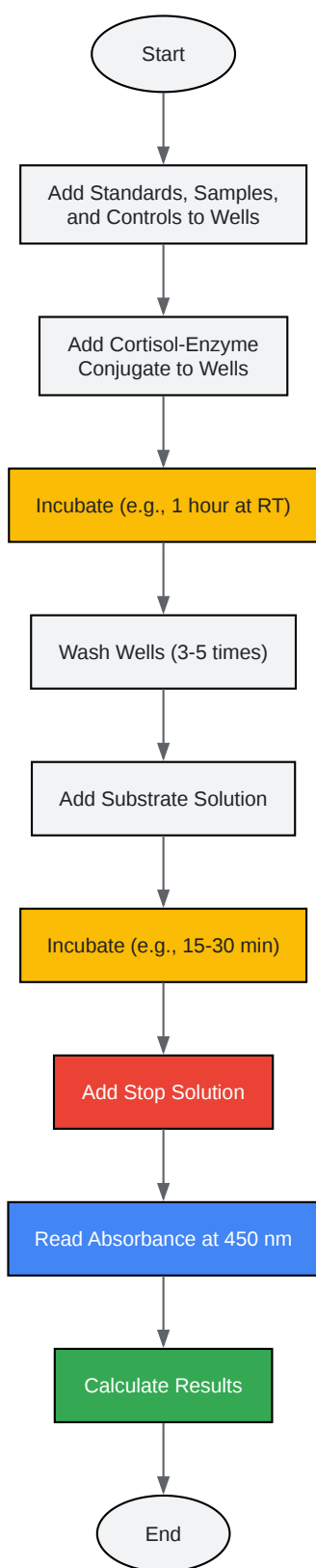
- Wash Buffer: Dilute the concentrated wash buffer with deionized or distilled water as specified in the kit manual.[\[7\]](#)[\[13\]](#)
- Standards: Prepare a serial dilution of the cortisol standards according to the kit's instructions to generate a standard curve.[\[9\]](#)
- Bring all reagents and samples to room temperature before use.[\[9\]](#)

4.4. Assay Procedure

- Determine the number of wells required for standards, samples, and controls.
- Add 50 μ L of each standard, sample, and control into the appropriate wells.[\[7\]](#)[\[9\]](#)
- Immediately add 50 μ L of the cortisol-enzyme conjugate to each well.[\[7\]](#)[\[9\]](#)
- Cover the plate with a sealer and incubate for the time and temperature specified in the manual (e.g., 45-60 minutes at 37°C or 1 hour at room temperature with shaking).[\[2\]](#)[\[7\]](#)[\[9\]](#)
- Aspirate the contents of the wells and wash the plate 3-5 times with diluted wash buffer.[\[9\]](#)
- Add 100 μ L of the substrate solution to each well and incubate for 10-30 minutes at room temperature in the dark.[\[9\]](#)
- Add 50 μ L of stop solution to each well to terminate the reaction.[\[9\]](#)
- Read the absorbance at 450 nm within 30 minutes of adding the stop solution.[\[2\]](#)

4.5. Calculation of Results

- Average the duplicate readings for each standard, control, and sample.
- Subtract the average zero standard optical density (OD) from the OD of all other standards and samples.
- Plot the OD values for the standards against their known concentrations on a semi-logarithmic graph to generate a standard curve.
- Determine the concentration of cortisol in the samples by interpolating their OD values from the standard curve.
- Multiply the calculated concentration by any dilution factor used for the samples.

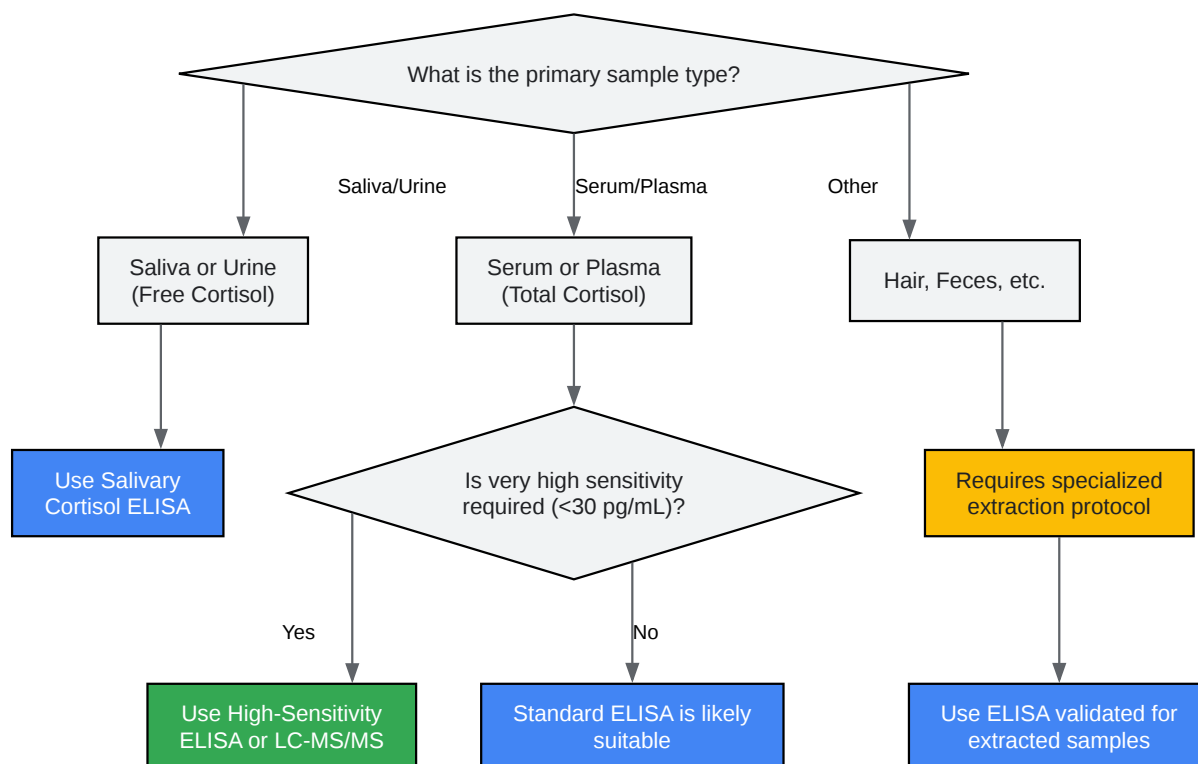


[Click to download full resolution via product page](#)

Figure 2: General experimental workflow for a competitive cortisol ELISA.

Choosing the Right Assay

The selection of an appropriate cortisol assay depends on several factors, including the research question, the sample type available, and the required sensitivity. The following decision tree provides a logical framework for choosing the most suitable assay.



[Click to download full resolution via product page](#)

Figure 3: Decision tree for selecting an appropriate cortisol assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Measuring cortisol in serum, urine and saliva - are our assays good enough? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. arborassays.com [arborassays.com]
- 3. mdpi.com [mdpi.com]
- 4. Physiology, Cortisol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Cortisol assays list | Laboratory Medicine and Pathobiology [imp.utoronto.ca]
- 6. arborassays.com [arborassays.com]
- 7. file.elabscience.com [file.elabscience.com]
- 8. caymanchem.com [caymanchem.com]
- 9. Human Cortisol ELISA Kit [ABIN6966094] - Plasma, Serum, Tissue Homogenate [antibodies-online.com]
- 10. salimetrics.com [salimetrics.com]
- 11. Invitrogen Human Cortisol Competitive ELISA Kit 96 Tests | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.com]
- 12. dovepress.com [dovepress.com]
- 13. medimabs.com [medimabs.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Commercial Cortisol Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674155#commercial-kits-and-assays-for-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com